

experimental procedure for hydrobenzamide recrystallization from ethanol

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Compound of Interest

Compound Name: Hydrobenzamide

Cat. No.: B1588721

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Application Note: Recrystallization of Hydrobenzamide from Ethanol

AN-21-HREC-01

Audience: Researchers, scientists, and drug development professionals involved in the synthesis and purification of organic compounds.

Purpose: This document provides a detailed experimental protocol for the purification of crude **hydrobenzamide** via recrystallization using ethanol as the solvent. The procedure outlines the steps for dissolution, crystallization, isolation, and drying of the purified product, along with methods for assessing purity.

Physicochemical Properties of Hydrobenzamide

A summary of the key quantitative data and physical properties of **hydrobenzamide** is presented below. This information is critical for understanding the compound's behavior during the recrystallization process.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₈ N ₂	[1][2]
Molecular Weight	298.38 g/mol	[1]
Appearance	Colorless prismatic crystals	[2]
Melting Point	101-105 °C	[1][2][3][4]
Solubility in Ethanol (20 °C)	1.99 g / 100 g	[2]
Solubility in Water	Insoluble	[2][5][6]

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of **hydrobenzamide** from ethanol. Adherence to these steps is crucial for achieving high purity and yield.

Materials and Equipment:

- Crude **hydrobenzamide**
- 95% or absolute ethanol
- Erlenmeyer flasks
- Hot plate with magnetic stirring
- Buchner funnel and filter flask
- Vacuum source
- Filter paper
- Spatula and glass stirring rod
- Ice bath
- Melting point apparatus

Safety Precautions:

- Ethanol is flammable. Perform the heating steps in a well-ventilated fume hood and avoid open flames.
- Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.

Methodology:

Step 1: Dissolution of Crude **Hydrobenzamide**

- Place the crude **hydrobenzamide** sample into an appropriately sized Erlenmeyer flask.
- Add a magnetic stir bar to the flask.
- Add a minimal volume of ethanol, just enough to create a slurry.
- Gently heat the mixture on a hot plate with stirring. Add small portions of near-boiling ethanol incrementally until the **hydrobenzamide** completely dissolves.^[7] Avoid adding an excess of solvent, as this will significantly reduce the final yield.^[7]

Step 2: Hot Filtration (Optional)

- If any insoluble impurities are visible in the hot solution, perform a hot gravity filtration.
- Pre-heat a second Erlenmeyer flask and a glass funnel on the hot plate.
- Place a fluted filter paper in the warm funnel.
- Carefully pour the hot **hydrobenzamide** solution through the fluted filter paper into the clean, warm flask to remove insoluble materials.

Step 3: Crystallization

- Remove the flask containing the clear, hot solution from the heat source.

- Cover the flask with a watch glass and allow it to cool slowly and undisturbed to room temperature. Slow cooling is essential to promote the formation of well-defined crystals and prevent the product from "oiling out".^[5]
- Once the flask has reached room temperature and crystal formation has begun, place it in an ice-water bath for at least 30 minutes to maximize the precipitation of the product from the solution.^[7]

Step 4: Isolation of Crystals

- Set up a Buchner funnel with a piece of filter paper that fits snugly and wets the paper with a small amount of ice-cold ethanol.
- Collect the crystals by vacuum filtration, pouring the cold slurry into the Buchner funnel.
- Wash the collected crystals with two small portions of ice-cold ethanol to rinse away any remaining soluble impurities.^{[5][7]} Using ice-cold solvent minimizes the loss of the purified product.^[7]

Step 5: Drying

- Continue to draw air through the crystals on the Buchner funnel for several minutes to partially dry them.
- Transfer the purified crystals to a pre-weighed watch glass and allow them to air-dry completely in a fume hood or in a vacuum oven at a low temperature (e.g., 50-60 °C).^[8]

Step 6: Analysis

- Once completely dry, weigh the purified **hydrobenzamide** and calculate the percent recovery.
- Determine the melting point of the recrystallized product. A sharp melting point within the literature range (101-105 °C) is indicative of high purity.^{[1][3]}

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the **hydrobenzamide** recrystallization procedure.

Caption: Workflow for **Hydrobenzamide** Recrystallization.

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